

4-Thiazol-2-yl-benzaldehyde CAS number and molecular weight

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Compound of Interest

Compound Name: **4-Thiazol-2-yl-benzaldehyde**

Cat. No.: **B171965**

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An In-depth Technical Guide to **4-Thiazol-2-yl-benzaldehyde**: Properties, Synthesis, and Derivatives

For researchers, scientists, and professionals in drug development, **4-Thiazol-2-yl-benzaldehyde** is a key building block in the synthesis of various biologically active compounds. This guide provides a comprehensive overview of its chemical properties, synthesis protocols for its derivatives, and their potential therapeutic applications.

Core Compound Properties: **4-Thiazol-2-yl-benzaldehyde**

4-Thiazol-2-yl-benzaldehyde is an aromatic aldehyde featuring a thiazole ring substituent. Its chemical information is summarized below.

Property	Value	Citations
CAS Number	198904-53-9	[1] [2] [3] [4]
Molecular Formula	C ₁₀ H ₇ NOS	[1] [2] [3] [5]
Molecular Weight	189.23 g/mol	[1] [2] [4] [5]
IUPAC Name	4-(1,3-thiazol-2-yl)benzaldehyde	[1] [3]
Physical Form	Solid	[5] [6]
SMILES String	O=Cc1ccc(cc1)-c2nccs2	[5] [6]
InChI Key	LQLBILPEELCFQI-UHFFFAOYSA-N	[5] [6]

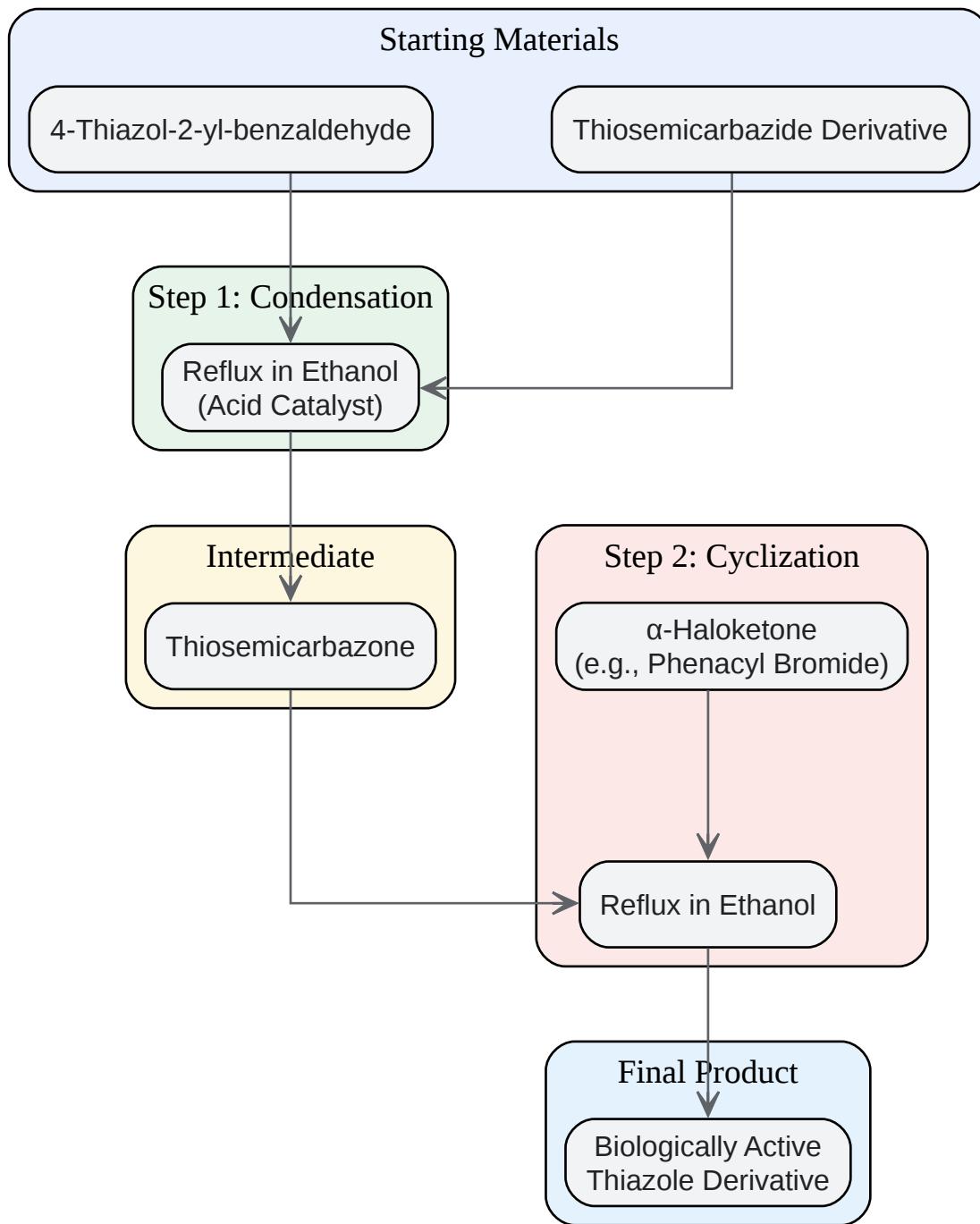
Synthesis of Thiazole Derivatives

4-Thiazol-2-yl-benzaldehyde serves as a versatile precursor for the synthesis of a wide array of thiazole derivatives. A common synthetic route involves the reaction of the aldehyde with compounds containing a primary amine to form a Schiff base, which can then undergo further cyclization or modification.

A general experimental protocol for the synthesis of thiazole-containing hydrazones, a class of derivatives with significant biological activity, is as follows:

- Thiosemicarbazone Formation: An equimolar mixture of **4-Thiazol-2-yl-benzaldehyde** and a substituted thiosemicarbazide is refluxed in a suitable solvent, such as ethanol, often with a catalytic amount of acid (e.g., acetic acid or HCl).[4][7] The reaction progress is monitored by thin-layer chromatography (TLC).
- Cyclization: The resulting thiosemicarbazone is then reacted with an α -haloketone (e.g., phenacyl bromide) in a solvent like ethanol under reflux.[4] This step forms the thiazole ring.
- Purification: The final product is typically purified by filtration, washing with a cold solvent, and recrystallization to yield the pure thiazole derivative.[8][9]

Characterization of the synthesized compounds is crucial and is generally performed using spectroscopic methods such as ^1H NMR, ^{13}C NMR, FT-IR, and mass spectrometry.[2][5]



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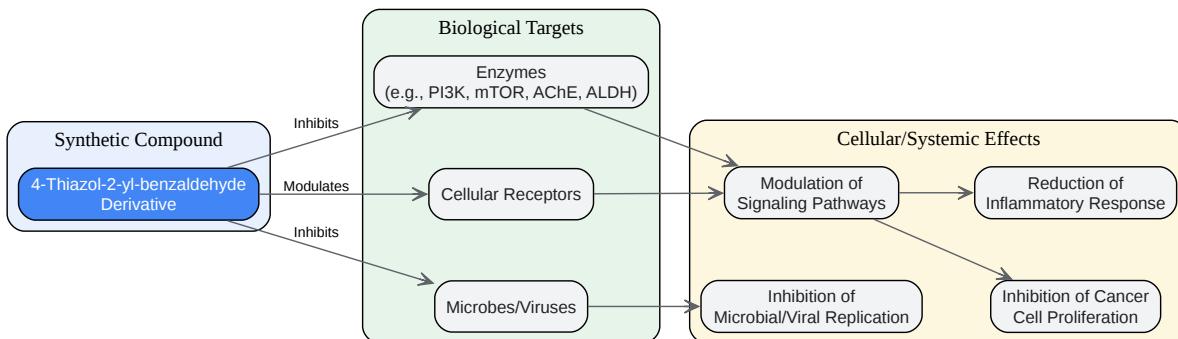
A generalized workflow for the synthesis of thiazole derivatives.

Biological Activities and Potential Signaling Pathways

While **4-Thiazol-2-yl-benzaldehyde** itself is primarily a synthetic intermediate, its derivatives have been extensively studied for a range of biological activities.[\[10\]](#) These derivatives are being investigated as potential therapeutic agents in various disease areas.

Biological Activity	Potential Signaling Pathway/Target	Citations
Anticancer	PI3K/mTOR pathway inhibition, cytotoxicity against various cancer cell lines	[1]
Antimicrobial	Effective against Gram-positive and Gram-negative bacteria, as well as fungal strains	[2] [4] [6]
Enzyme Inhibition	Acetylcholinesterase (AChE) inhibition (relevant to Alzheimer's disease), Aldehyde Dehydrogenase (ALDH) inhibition	[3] [11]
Antiviral	Inhibition of viral proteases, such as SARS-CoV-2 main protease	[12]
Anti-inflammatory	Inhibition of PGE2 secretion	[13]

The diverse biological activities of these derivatives highlight their potential to modulate key cellular signaling pathways. For instance, derivatives showing anticancer properties may interfere with cell proliferation and survival pathways, while enzyme inhibitors can directly target proteins involved in disease progression.



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Conceptual diagram of the biological modulation by thiazole derivatives.

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